

Dissolving Dersimelagon Phosphate for In Vitro Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dersimelagon Phosphate*

Cat. No.: *B10860313*

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Introduction

Dersimelagon Phosphate, also known as MT-7117, is a potent and selective small-molecule agonist of the melanocortin-1 receptor (MC1R).[1][2] Its ability to stimulate eumelanin production makes it a compound of significant interest for research into skin pigmentation and the treatment of photosensitivity disorders like erythropoietic protoporphyria (EPP) and X-linked protoporphyria (XLP).[2][3][4] Proper dissolution and handling of **Dersimelagon Phosphate** are critical for obtaining accurate and reproducible results in in vitro studies. These application notes provide detailed protocols for the dissolution, storage, and quality control of **Dersimelagon Phosphate** for use in cell-based assays and other in vitro experimental systems.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Dersimelagon Phosphate** is essential for its effective use in research. The compound is available as a phosphate salt, which may influence its solubility and handling characteristics compared to the free base.

Property	Value	Reference
Chemical Name	1-(2-((3S,4R)-1-((3R,4R)-1-cyclopentyl-3-fluoro-4-(4-methoxyphenyl)pyrrolidine-3-carbonyl)-4-(methoxymethyl)pyrrolidin-3-yl)-5-(trifluoromethyl)phenyl)piperidine-4-carboxylic acid, phosphate (1:1)	[5]
Synonyms	Dersimelagon Phosphate, MT-7117 Phosphate	[1][6]
CAS Number	2490660-87-0	[1][5]
Molecular Formula	C ₃₆ H ₄₅ F ₄ N ₃ O ₅ · H ₃ PO ₄	[5]
Molecular Weight	773.75 g/mol	[5][7]
Appearance	Solid	N/A

Solubility Data

The solubility of **Dersimelagon Phosphate** is a critical factor in the preparation of stock solutions. While the free base has known solubility in certain organic solvents, the phosphate salt's solubility profile is important to consider for aqueous-based in vitro systems.

Solvent	Solubility	Reference
DMSO (Dimethyl Sulfoxide)	Soluble	[8]
Ethanol	Soluble	N/A
Water	Sparingly Soluble	Inferred from general properties of phosphate salts.
Phosphate-Buffered Saline (PBS)	Sparingly Soluble	Inferred from general properties of phosphate salts.

Note: It is highly recommended to perform a solubility test in your specific cell culture medium to avoid precipitation.[9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Dersimelagon Phosphate** in anhydrous DMSO.

Materials:

- **Dersimelagon Phosphate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial of **Dersimelagon Phosphate** powder to come to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Dersimelagon Phosphate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 7.74 mg of **Dersimelagon Phosphate** (Molecular Weight: 773.75 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary.

- Aliquoting: Dispense the stock solution into single-use, sterile, amber microcentrifuge tubes to protect from light and to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the stock solution is expected to be stable for at least 6 months.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium for treating cells.

Materials:

- 10 mM **Dersimelagon Phosphate** stock solution in DMSO
- Sterile cell culture medium (e.g., DMEM, RPMI-1640) with or without serum
- Sterile, low-adhesion microcentrifuge tubes or multi-well plates

Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM **Dersimelagon Phosphate** stock solution at room temperature.
- Serial Dilution (Recommended): To minimize precipitation due to "solvent shock," it is recommended to perform serial dilutions.
 - Prepare an intermediate dilution of the stock solution in cell culture medium. For example, add 10 µL of the 10 mM stock to 990 µL of medium to get a 100 µM solution.
 - Use this intermediate dilution to prepare the final working concentrations.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. Crucially, ensure that the final concentration of DMSO in the cell culture medium is $\leq 0.5\%$ (v/v) to avoid solvent-induced cytotoxicity.[\[9\]](#)

- **Mixing:** Mix the working solution gently but thoroughly by pipetting up and down or by gentle inversion.
- **Immediate Use:** It is recommended to use the freshly prepared working solutions immediately for cell treatment.

Quality Control

To ensure the reliability of your in vitro studies, it is important to perform quality control checks on your **Dersimelagon Phosphate** solutions.

- **Visual Inspection:** Before each use, visually inspect the stock and working solutions for any signs of precipitation or crystallization. If precipitation is observed, the solution should be warmed gently and vortexed to redissolve the compound. If it does not redissolve, it should be discarded.
- **Stability Testing:** The stability of **Dersimelagon Phosphate** in your specific cell culture medium can be assessed by incubating the compound in the medium at 37°C for the duration of your experiment (e.g., 24, 48, 72 hours).[9] The concentration of the compound at different time points can be quantified using analytical methods such as HPLC-UV or LC-MS.
- **Functional Assay:** The biological activity of the dissolved **Dersimelagon Phosphate** can be confirmed using a functional assay, such as measuring cAMP accumulation in MC1R-expressing cells.[10]

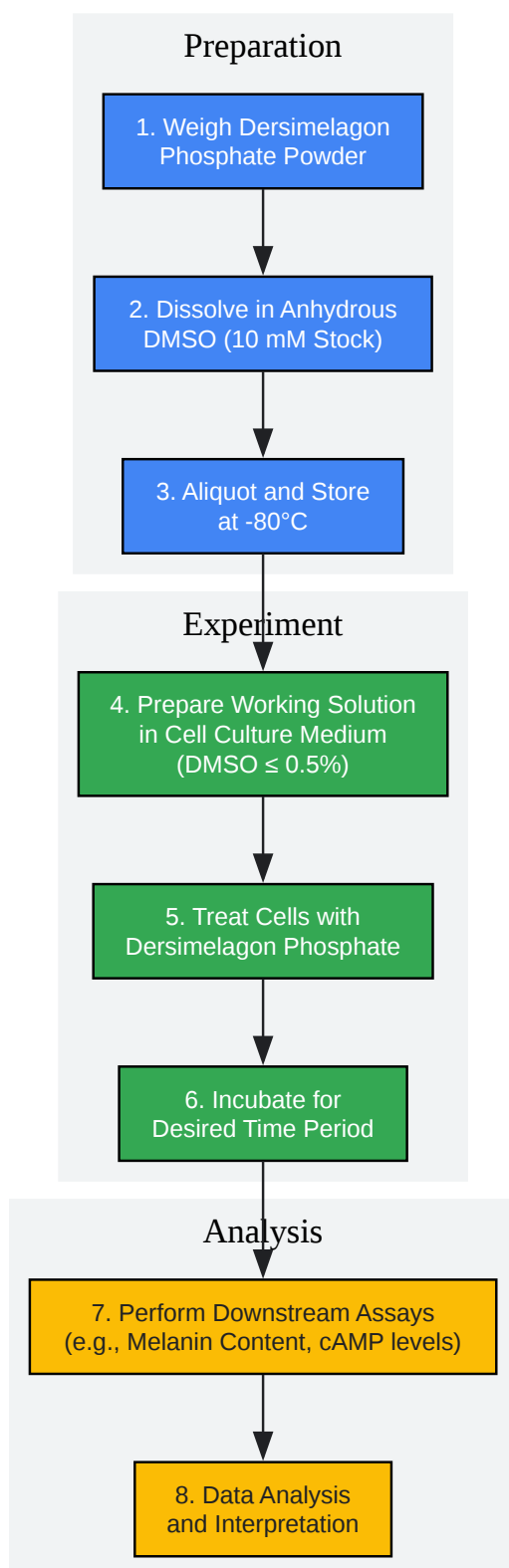
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Dersimelagon Phosphate** and a general workflow for its use in in vitro studies.



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Caption: **Dersimelagon Phosphate** signaling pathway in melanocytes.



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Caption: General experimental workflow for in vitro studies.

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References

- 1. medkoo.com [medkoo.com]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. Dersimelagon in Erythropoietic Protoporphyrrias - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Discovery of MT-7117 (Dersimelagon Phosphoric Acid): A Novel, Potent, Selective, and Nonpeptidic Orally Available Melanocortin 1 Receptor Agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. searchusan.ama-assn.org [searchusan.ama-assn.org]
- 6. Dersimelagon - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. Dersimelagon Supplier | CAS 1835256-48-8 | AOBIIOUS [aobious.com]
- 9. benchchem.com [benchchem.com]
- 10. Results from a first-in-human study of dersimelagon, an investigational oral selective MC1R agonist - PMC [pmc.ncbi.nlm.nih.gov]
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